

Aluminum Nitrate Nonahydrate: A Technical Overview for Researchers

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Compound of Interest

Compound Name: *Aluminum nitrate hydrate*

Cat. No.: *B3041033*

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Introduction

Aluminum nitrate nonahydrate, $\text{Al}(\text{NO}_3)_3 \cdot 9\text{H}_2\text{O}$, is a white, crystalline solid that is highly soluble in water. It is the nonahydrate form of aluminum nitrate, a salt of aluminum and nitric acid. This compound serves as a versatile reagent in various chemical syntheses and has applications in diverse fields, including materials science, catalysis, and as a mordant in dyeing. For researchers, scientists, and drug development professionals, a thorough understanding of its properties and applications is crucial for its effective and safe utilization.

Core Physicochemical Properties

A clear understanding of the fundamental properties of aluminum nitrate nonahydrate is essential for its application in research and development. The following table summarizes its key identifiers and physicochemical characteristics.

Property	Value	Reference
CAS Number	7784-27-2	[1] [2] [3] [4]
Molecular Weight	375.13 g/mol	[1] [2] [3]
Molecular Formula	Al(NO ₃) ₃ ·9H ₂ O	[1] [3] [4]
Appearance	White crystalline solid	[2] [5]
Density	1.72 g/cm ³	[2] [5]
Melting Point	73.9 °C	[2] [5]
Boiling Point	150 °C (decomposes)	[2] [5]
Solubility in Water	67.3 g/100 mL	[2] [5]

Applications in Research and Synthesis

Aluminum nitrate nonahydrate is a valuable precursor and catalyst in various organic reactions. Its utility stems from its ability to act as a Lewis acid and a nitrating agent.

Catalysis in Organic Synthesis

One of the prominent applications of aluminum nitrate nonahydrate is as a catalyst in organic synthesis. It has been effectively used in:

- One-pot Mannich reaction for the synthesis of β-amino carbonyl compounds.
- Electrophilic substitution reaction of indoles with aromatic aldehydes to produce bis(indolyl)methanes.
- Solvent-free Biginelli reaction for the synthesis of 3,4-dihydropyrimidinones.

The catalytic activity of aluminum nitrate nonahydrate is attributed to the Lewis acidity of the aluminum ion, which activates the substrates for nucleophilic attack.

Experimental Protocols

To illustrate the practical application of aluminum nitrate nonahydrate, a generalized experimental protocol for its use as a catalyst in the synthesis of bis(indolyl)methanes is provided below.

Synthesis of Bis(indolyl)methanes using Aluminum Nitrate Nonahydrate as a Catalyst

Objective: To synthesize bis(indolyl)methanes from indoles and aromatic aldehydes using aluminum nitrate nonahydrate as a catalyst.

Materials:

- Indole
- Aromatic aldehyde (e.g., benzaldehyde)
- Aluminum nitrate nonahydrate
- Solvent (e.g., acetonitrile)
- Standard laboratory glassware and magnetic stirrer

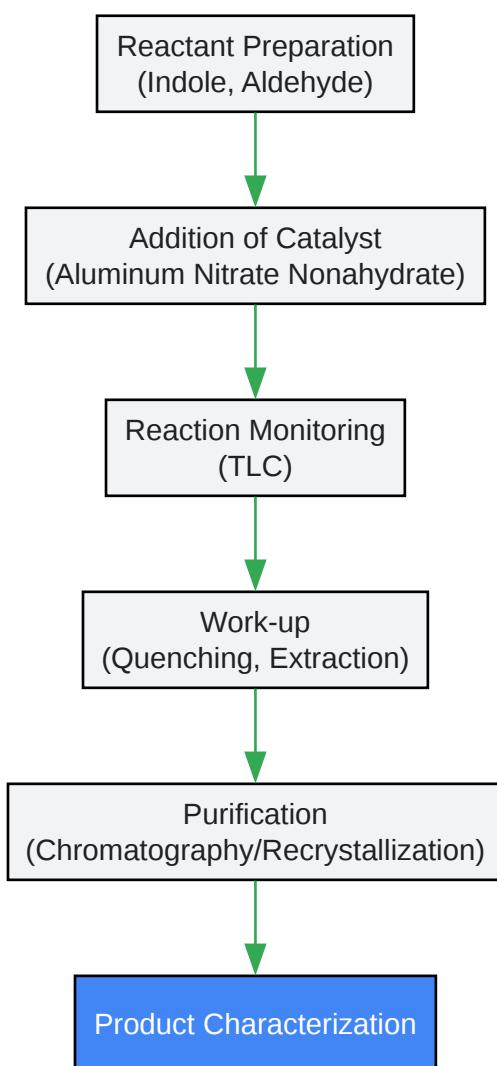
Procedure:

- In a round-bottom flask, dissolve the indole (2 mmol) and the aromatic aldehyde (1 mmol) in the chosen solvent (10 mL).
- Add a catalytic amount of aluminum nitrate nonahydrate (e.g., 10 mol%) to the reaction mixture.
- Stir the mixture at room temperature. Monitor the reaction progress using Thin Layer Chromatography (TLC).
- Upon completion of the reaction, quench the reaction with water.
- Extract the product with an appropriate organic solvent (e.g., ethyl acetate).
- Dry the organic layer over anhydrous sodium sulfate and concentrate it under reduced pressure.

- Purify the crude product by column chromatography or recrystallization to obtain the pure bis(indolyl)methane.

Logical Workflow for Catalytic Application

The following diagram illustrates the logical workflow for utilizing aluminum nitrate nonahydrate as a catalyst in a typical organic synthesis.



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Caption: Catalytic Synthesis Workflow.

Safety and Handling

Aluminum nitrate nonahydrate is a strong oxidizing agent and should be handled with care. It is advisable to consult the Safety Data Sheet (SDS) before use. Appropriate personal protective equipment (PPE), including gloves and safety glasses, should be worn. The compound should be stored in a cool, dry, and well-ventilated area away from combustible materials.

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